

An In-depth Technical Guide to the Safe Handling of 1,8-Diiodonaphthalene

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Compound of Interest

Compound Name: 1,8-Diiodonaphthalene

Cat. No.: B175167

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,8-diiodonaphthalene** (CAS No. 1730-04-7), a halogenated aromatic compound utilized in various research and development applications, including organic synthesis and materials science.^[1] Due to its hazardous properties, strict adherence to safety protocols is essential to minimize risks to personnel and the environment.

Chemical and Physical Properties

1,8-Diiodonaphthalene is a crystalline solid.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₆ l ₂	[1]
Molecular Weight	379.96 g/mol	[2][3]
Appearance	Crystals	[2][3]
Melting Point	109-113 °C	[2][3]
Solubility	Poorly soluble in water; moderately soluble in organic solvents like methylene chloride and ethyl acetate.	[1]
Storage	Store in a sealed container at room temperature, away from heat and direct sunlight.	[1]


Hazard Identification and Classification


1,8-Diiodonaphthalene is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Warning[2][3]

Pictograms:

-  alt text

-  alt text

Toxicology and Exposure Routes

The primary route of acute toxicity is ingestion.[4] While a specific median lethal dose (LD50) for **1,8-diiodonaphthalene** is not readily available in the searched literature, its classification as "Acute Toxicity 4, oral" indicates an estimated LD50 for rats in the range of 300-2000 mg/kg. Inhalation of dust and skin or eye contact are other potential exposure routes that should be minimized.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **1,8-diiodonaphthalene**.

PPE	Specifications
Eye Protection	Chemical safety goggles or a face shield where splashing is possible.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before use and change them immediately if contaminated.
Body Protection	A fully buttoned laboratory coat. A chemical-resistant apron is recommended for larger quantities.
Respiratory Protection	Not generally required in a well-ventilated area. If dust may be generated, work in a chemical fume hood.

Safe Handling and Storage

- Engineering Controls: Handle **1,8-diiodonaphthalene** in a well-ventilated area. For procedures that may generate dust, a chemical fume hood is required.

- **Handling Practices:** Avoid creating dust. Use appropriate tools for transfers to prevent direct contact. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Exposure	First Aid Procedure
Ingestion	If swallowed, call a poison control center or doctor immediately for treatment advice. Rinse mouth. Do not induce vomiting.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell.

Spill and Leak Procedures

In the event of a spill, follow these procedures:

- **Evacuate:** Evacuate non-essential personnel from the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Wear PPE:** Don appropriate PPE as outlined in Section 4.
- **Containment:** Prevent further spread of the solid material.

- Cleanup:
 - Carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material and any contaminated cleaning supplies into a sealed, properly labeled hazardous waste container.
 - Clean the spill area with a damp cloth or paper towel. Dispose of the cleaning materials as hazardous waste.
- Decontamination: Decontaminate the area with soap and water.

Waste Disposal

Dispose of **1,8-diiodonaphthalene** and any contaminated materials as hazardous waste. As a halogenated organic compound, it should be segregated into a designated waste stream for such chemicals.^[5] All waste containers must be clearly labeled with the contents and the words "Hazardous Waste".^[6] Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for pickup.

Experimental Protocol: Synthesis of peri-Xanthenoxanthene

The following is a summarized, safety-focused protocol for a reaction involving **1,8-diiodonaphthalene**.

Objective: To synthesize peri-xanthenoxanthene via a coupling reaction.

Materials:

- **1,8-Diiodonaphthalene**
- A suitable coupling partner (e.g., a diol)
- A palladium catalyst
- A base (e.g., potassium carbonate)

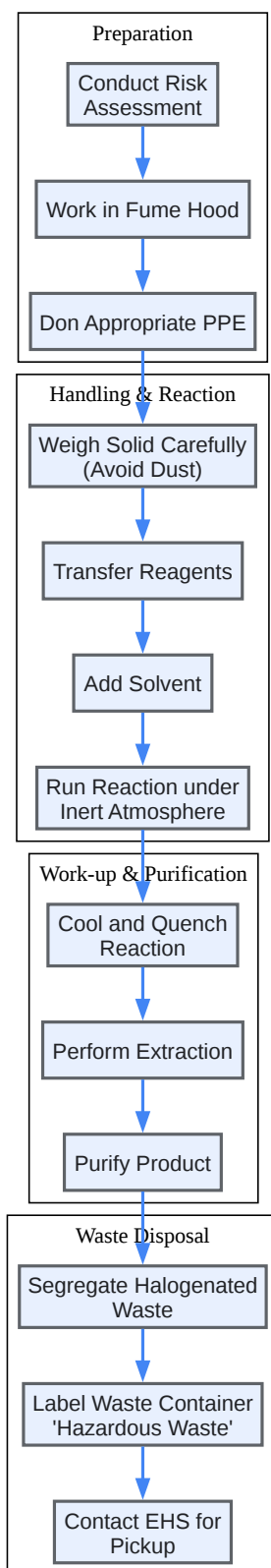
- Anhydrous solvent (e.g., toluene or DMF)

Procedure:

- Preparation:
 - Conduct a thorough risk assessment for all chemicals and procedures.
 - Set up the reaction in a chemical fume hood.
 - Ensure an inert atmosphere (e.g., argon or nitrogen) is established in the reaction vessel.
 - Don all required PPE.
- Reagent Handling:
 - Weigh **1,8-diiodonaphthalene** in the fume hood, minimizing dust creation.
 - Carefully transfer all solid reagents to the reaction flask using a powder funnel.
 - Add the anhydrous solvent via cannula or a dry syringe.
- Reaction:
 - Heat the reaction mixture to the specified temperature using a well-controlled heating mantle and temperature probe.
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC-MS).
- Work-up and Purification:
 - After the reaction is complete, cool the mixture to room temperature.
 - Quench the reaction carefully as specified in the detailed research protocol.
 - Perform extractions using appropriate solvents in a separatory funnel, ensuring it is properly vented.

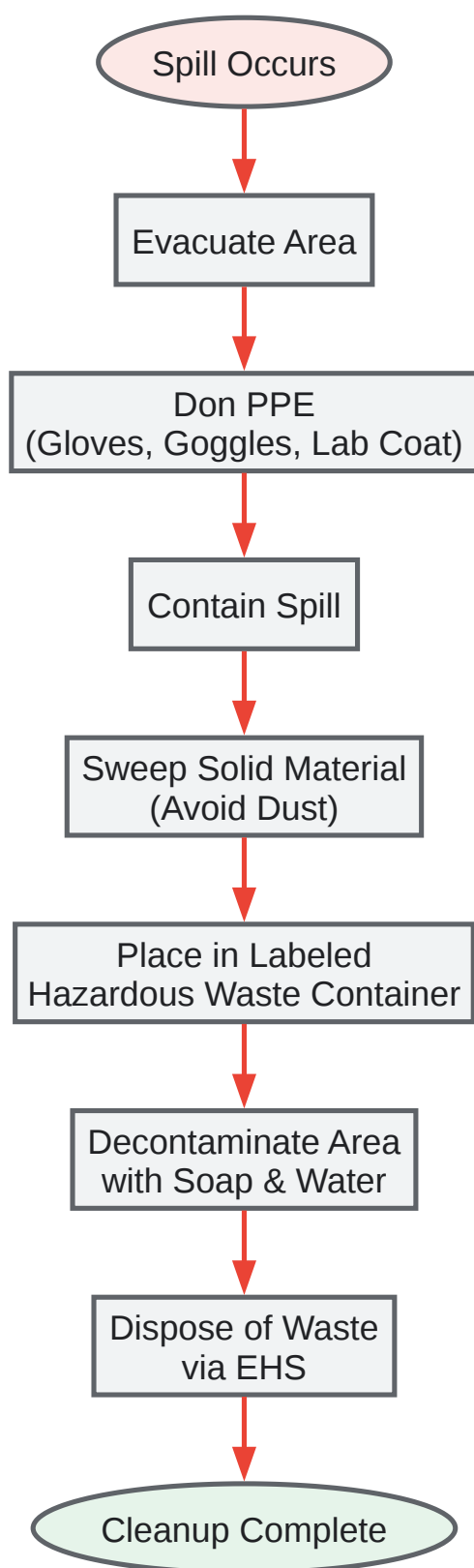
- Collect all aqueous and organic waste streams in separate, labeled hazardous waste containers.
- Purify the product using techniques such as column chromatography. Collect the eluent in labeled waste containers.
- Waste Disposal:
 - Dispose of all solid and liquid waste, including contaminated silica gel, as halogenated organic hazardous waste.

Visualizations



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Caption: Workflow for the safe handling of **1,8-diiodonaphthalene** in a laboratory setting.



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Caption: Emergency procedure for cleaning up a **1,8-diiodonaphthalene** spill.

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